

2-(m-tolyl)isonicotinic acid chemical properties

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Compound of Interest

Compound Name: 2-(M-tolyl)isonicotinic acid

Cat. No.: B187396

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An In-depth Technical Guide to the Chemical Properties of **2-(m-tolyl)isonicotinic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(m-tolyl)isonicotinic acid is a derivative of isonicotinic acid, a molecule of significant interest in medicinal chemistry. Isonicotinic acid and its derivatives have a well-documented history of diverse biological activities, including antimicrobial and anti-inflammatory properties. [1] This technical guide provides a comprehensive overview of the known chemical properties of **2-(m-tolyl)isonicotinic acid**, alongside comparative data from related compounds to offer a broader context for researchers. Due to the limited availability of specific experimental data for this particular derivative, this guide also includes general experimental protocols and discusses potential biological activities based on the broader class of isonicotinic acid derivatives.

Chemical Properties

A summary of the key chemical identifiers for **2-(m-tolyl)isonicotinic acid** is provided below.

| Property | Value | Source |
|-------------------|---|--------|
| IUPAC Name | 2-(3-methylphenyl)pyridine-4-carboxylic acid | N/A |
| CAS Number | 100004-94-2 | [2] |
| Molecular Formula | C ₁₃ H ₁₁ NO ₂ | [3] |
| Molecular Weight | 213.23 g/mol | [3] |
| SMILES | <chem>Cc1cccc(c1)c2ccn(C=O)cc2</chem> | N/A |

Quantitative Data

Specific experimental data for the melting point, boiling point, solubility, and pKa of **2-(m-tolyl)isonicotinic acid** are not readily available in the surveyed literature. However, data for the parent compound, isonicotinic acid, and its isomers can provide useful estimates and comparisons.

| Compound | Melting Point (°C) | Boiling Point (°C) | Solubility | pKa |
|------------------------------------|----------------------|--------------------|--|--------------------|
| 2-(m-tolyl)isonicotinic acid | Data not available | Data not available | Data not available | Data not available |
| Isonicotinic Acid | ≥300 (lit.) | 260 @ 15 mmHg | Sparingly soluble in cold water, more soluble in hot water; practically insoluble in benzene, ether, and boiling alcohol.[4] | 4.96 @ 25°C[4] |
| 2-(o-tolyl)isonicotinic acid | Data not available | Data not available | Data not available | Data not available |
| 2-(p-tolyl)isonicotinic acid | Data not available | Data not available | Data not available | Data not available |
| 2-Methylpyridine-4-carboxylic acid | 295-299 (decomposes) | Data not available | Data not available | Data not available |

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(m-tolyl)isonicotinic acid** is not available in the reviewed literature, a general method can be adapted from the synthesis of similar 2-aryl-isonicotinic acid derivatives. A plausible synthetic route is the Suzuki coupling reaction.

General Synthesis Protocol via Suzuki Coupling

This protocol describes a general method for the synthesis of 2-aryl-nicotinic acids, which can be adapted for **2-(m-tolyl)isonicotinic acid**.

Materials:

- 2-chloronicotinic acid
- m-tolylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Sodium carbonate (Na_2CO_3)
- Toluene
- Ethanol
- Water
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- In a round-bottom flask, combine 2-chloronicotinic acid (1 equivalent), m-tolylboronic acid (1.2 equivalents), palladium(II) acetate (0.05 equivalents), triphenylphosphine (0.1 equivalents), and sodium carbonate (2 equivalents).
- Add a solvent mixture of toluene, ethanol, and water (e.g., in a 4:1:1 ratio).
- Heat the reaction mixture to reflux under an inert atmosphere (e.g., nitrogen or argon) for 12-16 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).

- After completion, cool the reaction mixture to room temperature.
- Filter the mixture and concentrate the filtrate under reduced pressure.
- Partition the residue between ethyl acetate and water.
- Separate the organic layer, wash with brine, and dry over anhydrous sodium sulfate.
- Concentrate the organic layer and purify the crude product by column chromatography on silica gel to obtain **2-(m-tolyl)isonicotinic acid**.

Characterization

The synthesized compound should be characterized using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra should be acquired to confirm the structure.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups such as the carboxylic acid O-H and C=O stretches.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.

Biological Activity and Signaling Pathways

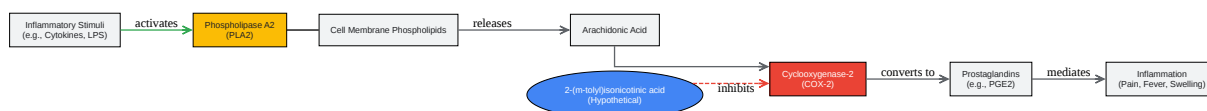
Direct experimental data on the biological activity and affected signaling pathways of **2-(m-tolyl)isonicotinic acid** is limited. However, the isonicotinic acid scaffold is present in numerous compounds with significant biological activities.

Derivatives of isonicotinic acid have been extensively studied for their anti-inflammatory and antimicrobial properties.^[1] For instance, isoniazid is a cornerstone drug for the treatment of tuberculosis.^[1] Other derivatives have shown potent inhibition of inflammatory mediators.^[5]

A common mechanism for the anti-inflammatory activity of many compounds is the inhibition of cyclooxygenase (COX) enzymes, which are key in the inflammatory pathway.

Hypothetical Signaling Pathway: COX-2 Inhibition

The following diagram illustrates a simplified, hypothetical signaling pathway that could be targeted by an anti-inflammatory isonicotinic acid derivative. It is important to note that this is a representative pathway and has not been experimentally validated for **2-(m-tolyl)isonicotinic acid**.

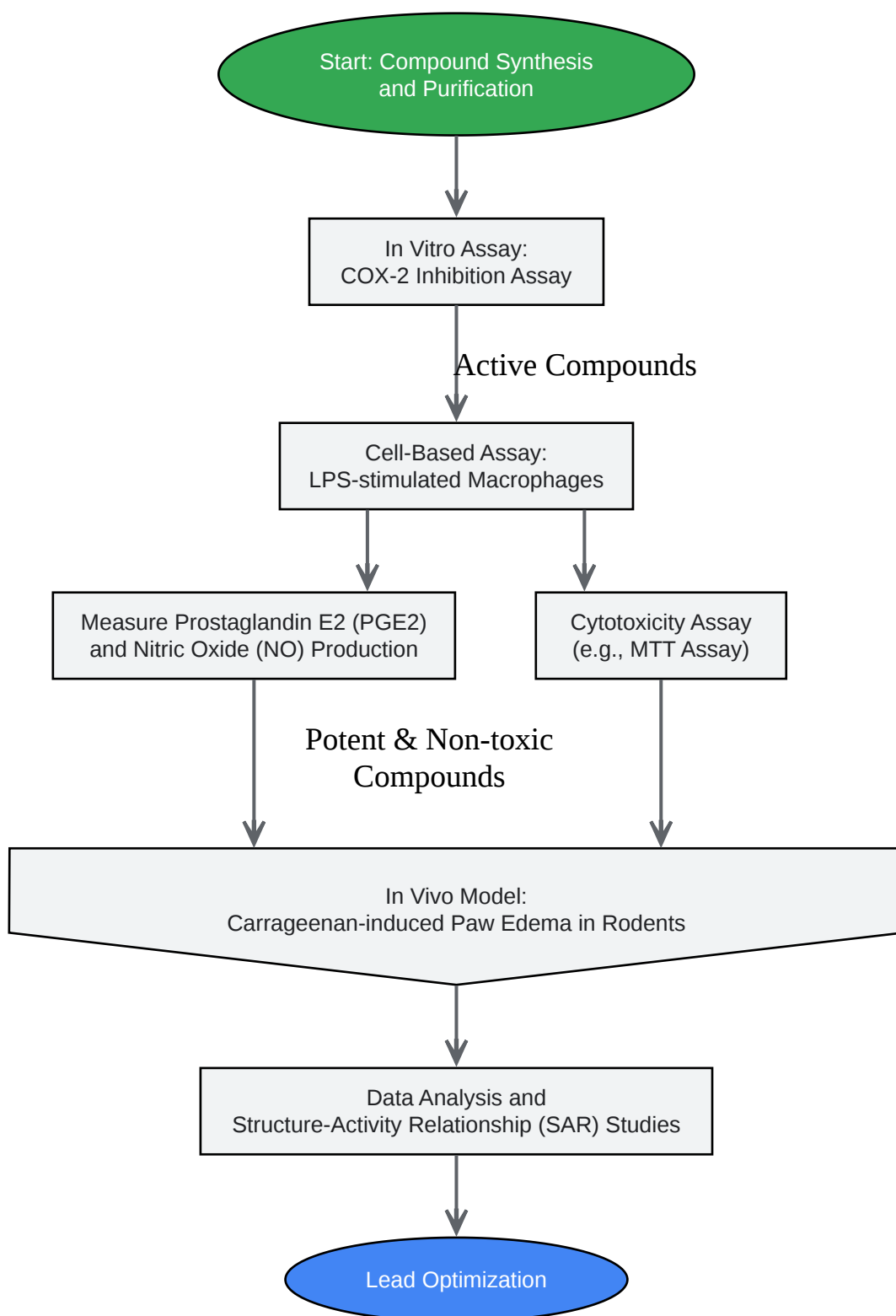


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Caption: Hypothetical inhibition of the COX-2 pathway by **2-(m-tolyl)isonicotinic acid**.

Experimental Workflow for Anti-Inflammatory Screening

The following diagram outlines a typical workflow for screening compounds for anti-inflammatory activity.



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Caption: A typical experimental workflow for screening anti-inflammatory compounds.

Conclusion

2-(m-tolyl)isonicotinic acid represents an interesting, yet under-characterized, molecule within the broader family of isonicotinic acid derivatives. While specific experimental data on its physicochemical properties and biological activities are currently lacking in the public domain, its structural similarity to other biologically active isonicotinic acids suggests potential for further investigation, particularly in the areas of anti-inflammatory and antimicrobial research. The general protocols and comparative data provided in this guide are intended to serve as a valuable resource for researchers initiating studies on this and related compounds. Further experimental work is necessary to fully elucidate the chemical and biological profile of **2-(m-tolyl)isonicotinic acid**.

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